

# CAY10602: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: CAY10602  
CAS No.: 374922-43-7  
Cat. No.: B1668654

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**CAY10602** is a potent, cell-permeable small molecule activator of Sirtuin 1 (SIRT1), a class III histone deacetylase (HDAC) that plays a crucial role in cellular processes such as stress resistance, metabolism, and aging. This technical guide provides an in-depth overview of **CAY10602**, including its chemical properties, mechanism of action, and detailed experimental protocols for its application in biomedical research.

## Chemical and Physical Properties

| Property          | Value                                                            |
|-------------------|------------------------------------------------------------------|
| CAS Number        | 374922-43-7                                                      |
| Molecular Formula | C <sub>22</sub> H <sub>15</sub> FN <sub>4</sub> O <sub>2</sub> S |
| Molecular Weight  | 418.4 g/mol                                                      |
| Appearance        | Crystalline solid                                                |
| Purity            | ≥95%                                                             |
| Solubility        | DMF: 20 mg/mL; DMSO: 20 mg/mL                                    |

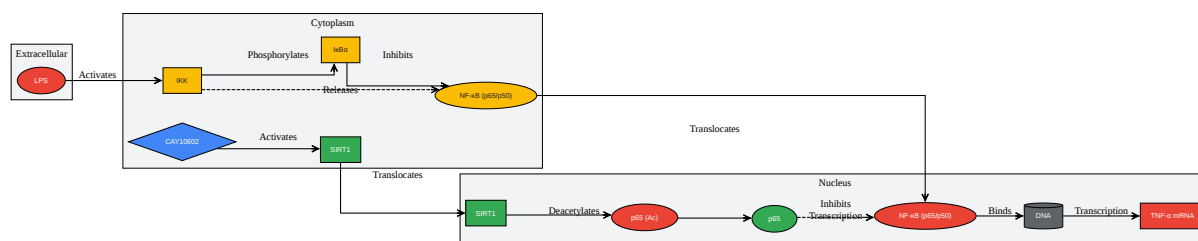
## Mechanism of Action and Signaling Pathways

**CAY10602** functions as a direct activator of SIRT1, an NAD<sup>+</sup>-dependent deacetylase. SIRT1 exerts its biological effects by deacetylating a wide range of protein substrates, including histones and various transcription factors. The activation of SIRT1 by **CAY10602** leads to the modulation of several key signaling pathways, most notably the inhibition of the pro-inflammatory NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway.

## SIRT1 and NF-κB Signaling

The NF-κB signaling pathway is a central regulator of inflammation. In response to stimuli such as lipopolysaccharide (LPS), the IKK complex phosphorylates IκBα, leading to its ubiquitination and subsequent proteasomal degradation. This releases the NF-κB dimer (p65/p50), allowing it to translocate to the nucleus and activate the transcription of pro-inflammatory genes, including tumor necrosis factor-alpha (TNF-α).

SIRT1 activation by **CAY10602** interferes with this cascade by directly deacetylating the p65 subunit of NF-κB at lysine 310. This deacetylation event inhibits the transcriptional activity of NF-κB, thereby suppressing the expression of its target genes and reducing the inflammatory response.



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**Fig 1.** CAY10602 activates SIRT1, leading to the deacetylation and inhibition of NF-κB p65.

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **CAY10602**.

### Inhibition of TNF-α Release in LPS-Stimulated THP-1 Cells

This protocol describes how to assess the anti-inflammatory effect of **CAY10602** by measuring the inhibition of TNF-α secretion from human monocytic THP-1 cells stimulated with LPS.

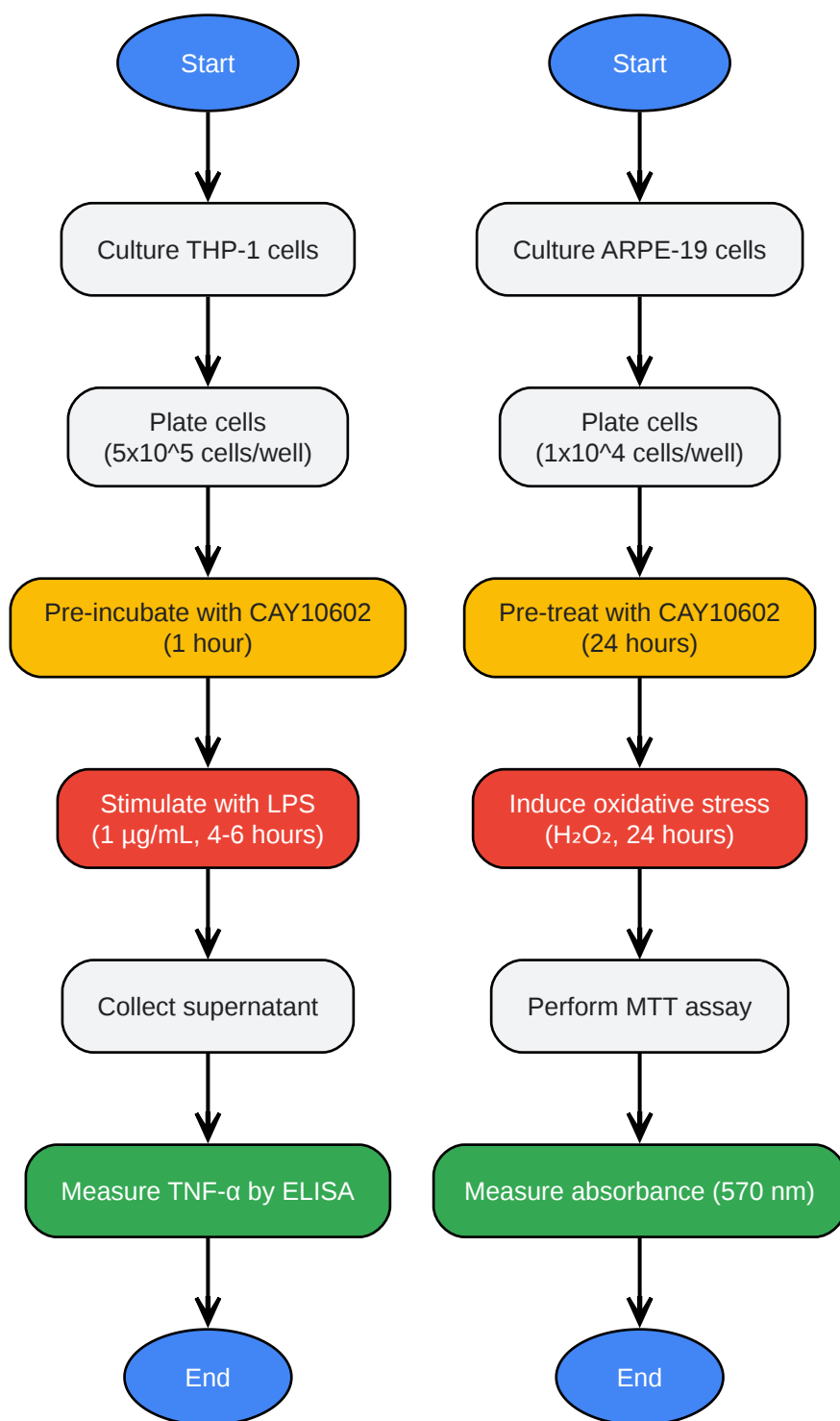
Materials:

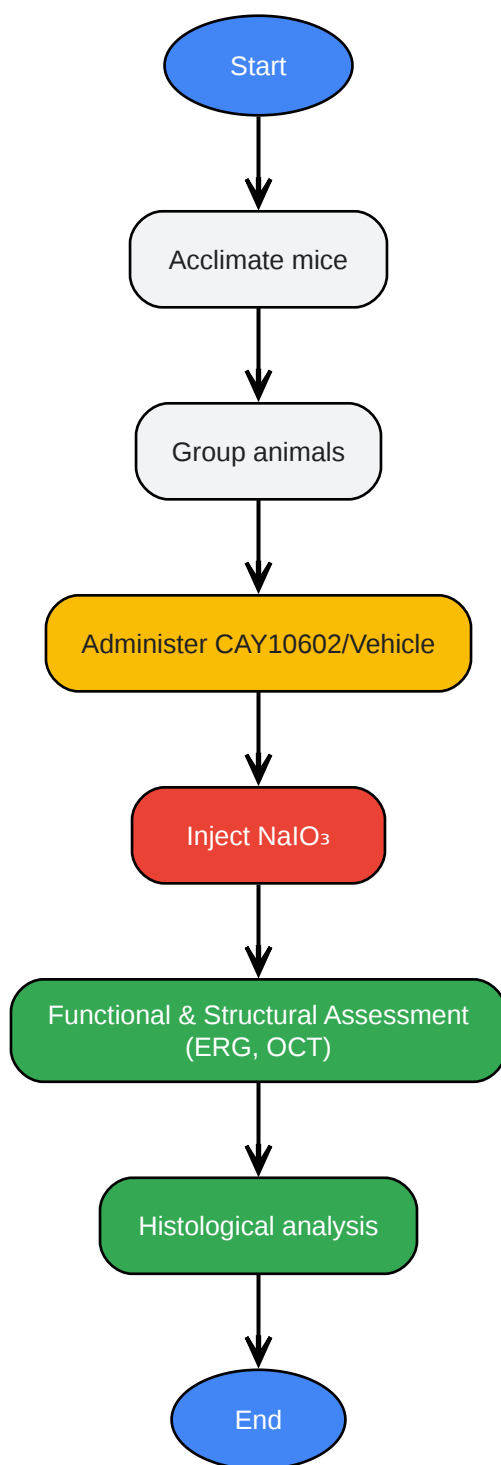
- THP-1 cells (ATCC® TIB-202™)

- RPMI-1640 medium with 10% FBS and 1% Penicillin-Streptomycin
- **CAY10602** (dissolved in DMSO)
- Lipopolysaccharide (LPS) from E. coli
- Human TNF- $\alpha$  ELISA kit
- 24-well cell culture plates

Procedure:

- Cell Culture: Culture THP-1 cells in RPMI-1640 medium supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO<sub>2</sub> incubator.
- Cell Plating: Seed THP-1 cells at a density of 5 x 10<sup>5</sup> cells/well in a 24-well plate.
- Compound Treatment: Pre-incubate the cells with various concentrations of **CAY10602** (e.g., 1, 10, 20, 60  $\mu$ M) or vehicle (DMSO) for 1 hour.
- LPS Stimulation: Stimulate the cells with LPS (1  $\mu$ g/mL final concentration) for 4-6 hours.
- Supernatant Collection: Centrifuge the plate at 300 x g for 5 minutes and collect the cell-free supernatant.
- TNF- $\alpha$  Quantification: Measure the concentration of TNF- $\alpha$  in the supernatants using a human TNF- $\alpha$  ELISA kit according to the manufacturer's instructions.





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